Methyl 2-methyl-3-(2-methylphenyl)benzoate: Technical Profile & Synthesis Guide

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Compound of Interest

Compound Name:	*Methyl 2-methyl-3-(2-methylphenyl)benzoate*
CAS No.:	*1400645-15-9*
Cat. No.:	*B2508521*

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Part 1: Executive Summary & Chemical Identity

Methyl 2-methyl-3-(2-methylphenyl)benzoate (CAS: 1400645-15-9) is a sterically congested biaryl ester used primarily as a scaffold in the synthesis of atropisomeric pharmaceuticals and advanced organic materials. Its structure features a 2,2'-dimethyl substitution pattern across the biaryl axis, inducing a permanent twist in the molecular conformation. This non-planar geometry is a critical design element in modern drug discovery, particularly for disrupting protein-protein interactions or fitting into hydrophobic pockets of kinases and receptors where flat molecules fail.

Chemical Identity Table

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Property	Data
CAS Number	1400645-15-9
Systematic Name	Methyl 2,2'-dimethyl-[1,1'-biphenyl]-3-carboxylate
Molecular Formula	$C_{16}H_{16}O_2$
Molecular Weight	240.30 g/mol
SMILES	COC(=O)C1=C(C)C(C2=CC=CC=C2C)=CC=C1
Appearance	White to off-white solid or viscous oil (dependent on purity)
Solubility	Soluble in DCM, EtOAc, DMSO; Insoluble in water
Key Feature	2,2'-Dimethyl "Twisted" Biaryl Core

Part 2: Synthesis Protocols & Experimental Logic

The synthesis of **Methyl 2-methyl-3-(2-methylphenyl)benzoate** relies on constructing the sterically hindered biaryl bond. The most robust method is the Suzuki-Miyaura Cross-Coupling, specifically optimized for ortho-substituted substrates.

Retrosynthetic Analysis

The molecule is disconnected at the C3–C1' biaryl bond. The strategic precursors are Methyl 3-bromo-2-methylbenzoate (Electrophile) and 2-Methylphenylboronic acid (Nucleophile).

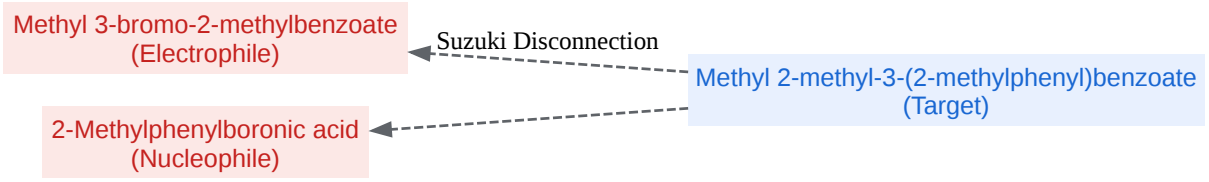

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Figure 1: Retrosynthetic disconnection showing the convergent assembly via Suzuki coupling.

Detailed Protocol: Suzuki-Miyaura Coupling

Objective: Synthesize the target biaryl ester overcoming the steric hindrance of the ortho-methyl groups.

Reagents:

- Methyl 3-bromo-2-methylbenzoate (1.0 eq)[1][2]
- 2-Methylphenylboronic acid (1.2 eq)
- Catalyst: $Pd(dppf)Cl_2$[3]$\cdot CH_2Cl_2$ (3-5 mol%) — Selected for its large bite angle and stability.
- Base: Cs_2CO_3 (3.0 eq) — Cesium is preferred over potassium for hindered couplings due to the "Cesium Effect" in solubility and coordination.
- Solvent: 1,4-Dioxane / Water (4:1 v/v) — Aqueous component is essential for the transmetallation step.

Step-by-Step Workflow:

- Inertion: Charge a reaction vial with the aryl bromide, boronic acid, Cs_2CO_3, and Pd catalyst. Seal and purge with Argon for 5 minutes.
- Solvation: Add degassed 1,4-Dioxane/Water mixture via syringe.
- Reaction: Heat the mixture to 90–100 °C for 12–16 hours.
  - Note: The high temperature is required to overcome the activation energy barrier imposed by the steric clash of the two ortho-methyl groups.
- Work-up: Cool to room temperature. Dilute with Ethyl Acetate (EtOAc) and wash with water and brine.
- Purification: Dry organic layer over Na_2SO_4, concentrate, and purify via flash column chromatography (Hexanes/EtOAc gradient).

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Validation Criteria:

- TLC: Disappearance of the starting bromide (Rf ~0.6 in 10% EtOAc/Hex) and appearance of a new UV-active spot.
- ^{1}H NMR: Look for the integration of two distinct methyl singlets (one on the ester ring, one on the phenyl ring) and the methyl ester peak (~3.9 ppm).

Part 3: Mechanistic Insight & Structural Utility

The "Twisted" Biaryl Effect

The defining feature of CAS 1400645-15-9 is the steric repulsion between the methyl group at position 2 (benzoate ring) and position 2' (phenyl ring). This forces the two aromatic rings to rotate out of planarity, typically adopting a dihedral angle of 60–90°.

Why this matters in Drug Discovery:

- Atropisomerism: In highly substituted analogs, this rotation can be restricted, leading to separable chiral atropisomers. This compound serves as a model to study these rotational barriers.
- Solubility: The non-planar shape disrupts crystal packing, often improving the solubility of the core scaffold compared to flat analogs like fluorene.
- Target Selectivity: Many kinase inhibitors (e.g., Sorafenib, Regorafenib) utilize a twisted biaryl-urea motif to fit into the ATP-binding pocket. This ester provides a modular entry point to synthesize such cores.

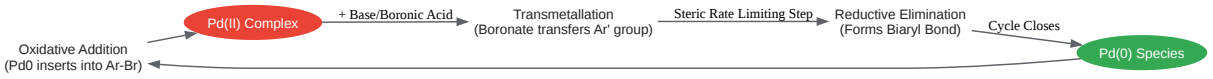

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Figure 2: Catalytic cycle of the Suzuki coupling. The reductive elimination (Step 3) is often the rate-determining step for sterically hindered substrates like this one.

Part 4: Applications & Downstream Chemistry

This compound is rarely the final drug but serves as a versatile Key Intermediate.

Transformation	Reagent	Product Utility
Hydrolysis	LiOH / THF / H_2O	Biaryl Carboxylic Acid: Precursor for amide coupling (e.g., to make biaryl amides common in agrochemicals like SDHI fungicides).
Reduction	$LiAlH_4$ or DIBAL-H	Biaryl Alcohol: Precursor for benzylic ethers or halides.
Cyclization	Acid Catalysis (e.g., PPA)	Fluorenone Derivatives: If the methyl groups are oxidized or modified, this scaffold can be cyclized to form tricyclic cores.

Case Study Context: Biphenyl-Based Drugs

While CAS 1400645-15-9 is a specific research chemical, its structural motif is homologous to the core found in:

- Bifendate/Bicyclol: Anti-hepatitis agents containing a highly substituted biphenyl core.
- Sartan Drugs: Angiotensin II receptor blockers (though typically 4'-substituted) often require similar coupling strategies.
- Eltrombopag: A thrombopoietin receptor agonist featuring a dimethylbiphenyl backbone.

References

- Sigma-Aldrich. **Methyl 2-methyl-3-(2-methylphenyl)benzoate** Product Detail. Link

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